

1-Hexadecene CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Hexadecene

Cat. No.: B165127

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An In-depth Technical Guide to 1-Hexadecene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-hexadecene**, a long-chain alpha-olefin with significant applications in chemical synthesis and material science. This document details its fundamental properties, synthesis protocols, and analytical methodologies, presented in a format tailored for research and development professionals.

Core Properties of 1-Hexadecene

1-Hexadecene, also known as cetene, is a colorless liquid characterized by a single double bond at the primary or alpha position.^[1] This reactive site is central to its utility as a versatile chemical intermediate.^[2]

Table 1: Physicochemical and Identification Data for **1-Hexadecene**

| Property | Value | Reference |
|--------------------------|---------------------------------|-----------|
| CAS Number | 629-73-2 | [1] |
| Molecular Weight | 224.43 g/mol | [1][3] |
| Molecular Formula | C ₁₆ H ₃₂ | [1][3] |
| Density | 0.781 g/cm ³ | [1] |
| Boiling Point | 285 °C (545 °F; 558 K) | [1] |
| Melting Point | 4 °C (39 °F; 277 K) | [1] |
| Flash Point | 132 °C (270 °F; 405 K) | [1] |
| Autoignition Temperature | 240 °C (464 °F; 513 K) | [1] |

Experimental Protocols

Synthesis of 1-Hexadecene

Several synthetic routes for **1-hexadecene** have been established. Below are detailed protocols for two distinct methods.

1. Dehydrohalogenation of 1-Bromohexadecane

This method involves the elimination of hydrogen bromide from 1-bromohexadecane.

- Materials: 1-bromohexadecane, sodium t-butoxide (NaO^tBu), deionized water, deuterated chloroform (CDCl₃), benzyl alcohol (internal standard).
- Procedure:
 - Add 1 mmol of 1-bromohexadecane and 1 mmol of NaO^tBu to a 10 mL quartz tube.
 - Add 1 mL of deionized water to create a biphasic mixture.
 - Seal the tube and place it in a pre-heated 50 °C water bath.
 - Irradiate the mixture with a 350-watt UV lamp for 2 hours.

- After cooling, extract the organic components with 1 mL of CDCl_3 .
- Add 10 μL of benzyl alcohol as an internal standard for quantitative analysis by NMR.[4]

2. Synthesis from Stearic Acid

This protocol describes the conversion of stearic acid to **1-hexadecene**.

- Materials: Stearic acid, $\text{IrCl}(\text{CO})(\text{PPh}_3)_2$, potassium iodide (KI), silica gel, hexane.
- Procedure:
 - Combine 0.5 mmol of stearic acid, 7.8 mg (0.01 mmol) of $\text{IrCl}(\text{CO})(\text{PPh}_3)_2$, and 16.6 mg (0.1 mmol) of KI in a screw-capped test tube.
 - Evacuate the tube and flush with nitrogen gas.
 - Heat the reaction mixture at 250°C in a salt bath for 3 hours.
 - After cooling, purify the product using silica gel column chromatography with hexane as the eluent.[5]

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a primary technique for the identification and quantification of **1-hexadecene**. [3]

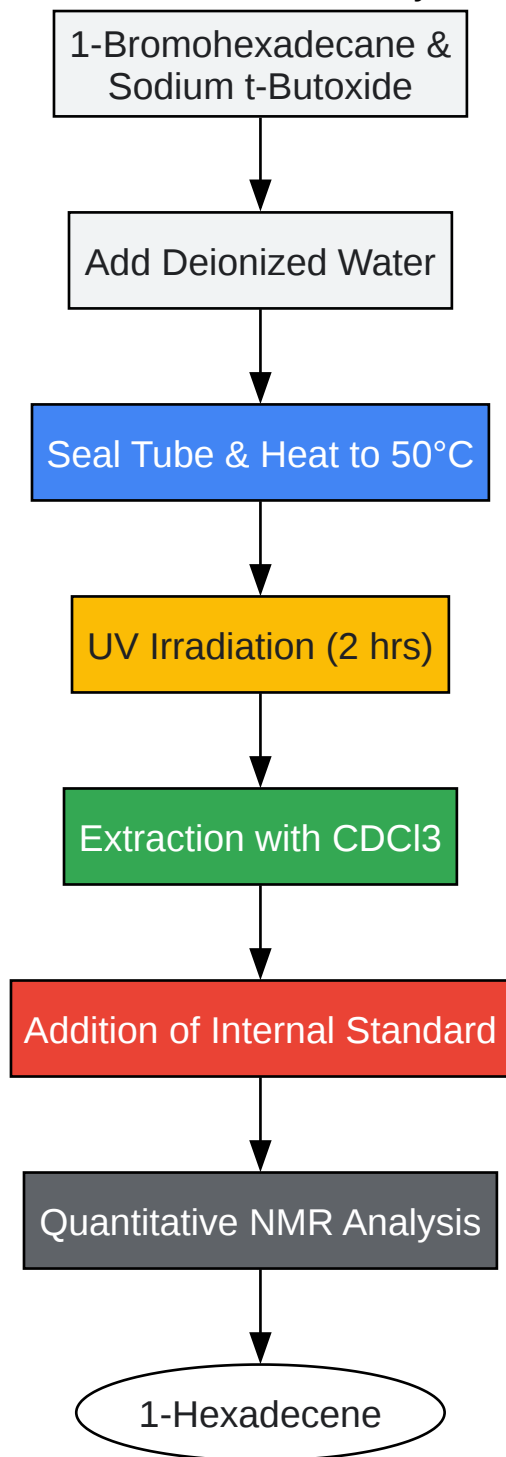
- Sample Preparation (Solvent Extraction):
 - Accurately weigh the sample matrix (e.g., 100 mg of tissue) into a glass vial.
 - Add 1 mL of hexane to the sample.
 - Spike the sample with a known amount of an internal standard (e.g., n-hexadecane).
 - Vortex the mixture for 2 minutes or sonicate for 10 minutes for solid samples.
 - Centrifuge at $5,000 \times g$ for 5 minutes to separate solids.

- The supernatant can be concentrated under a gentle stream of nitrogen if necessary.[\[6\]](#)
- GC-MS Parameters:
 - Column: A non-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase, is suitable.
 - Oven Program:
 - Initial temperature: 50°C, hold for 3 minutes.
 - Ramp: Increase at 10°C/min to a final temperature of 290°C.
 - Final hold: Maintain 290°C for 33 minutes.[\[7\]](#)
 - Inlet and Detector Temperature: Set the inlet to 290°C and the detector to 300°C.[\[7\]](#)
 - Carrier Gas: Helium at a constant flow of 1.5 mL/min.[\[7\]](#)
 - Identification: Compare the retention time and mass spectrum of the analyte with that of a pure **1-hexadecene** standard. The spectrum can also be matched against the NIST Mass Spectral Library.[\[6\]](#)

Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key processes related to **1-hexadecene**.

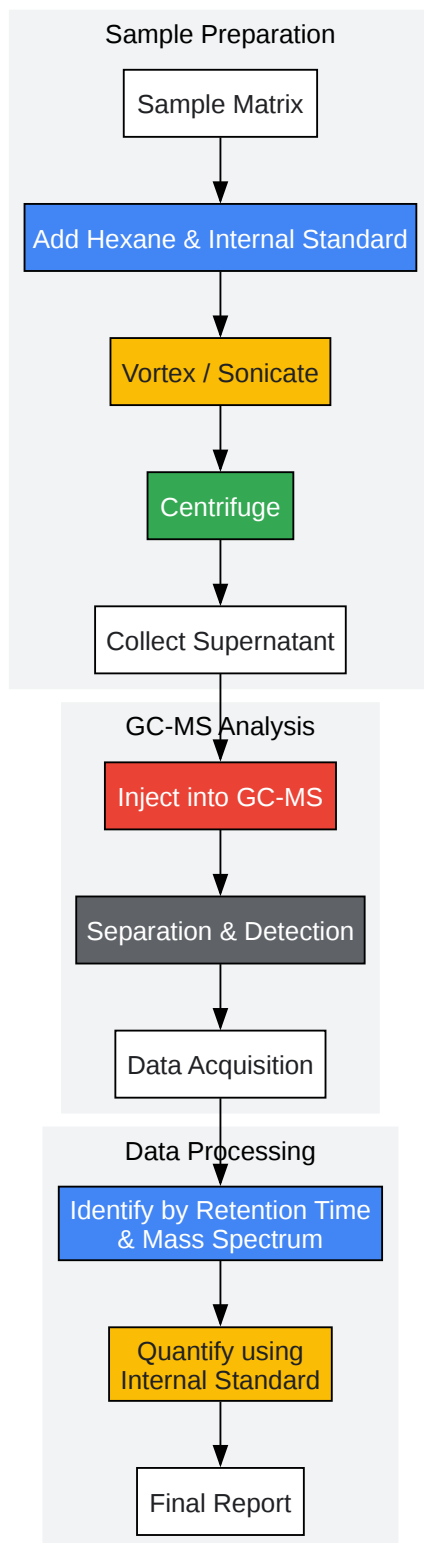
Synthesis of 1-Hexadecene via Dehydrohalogenation



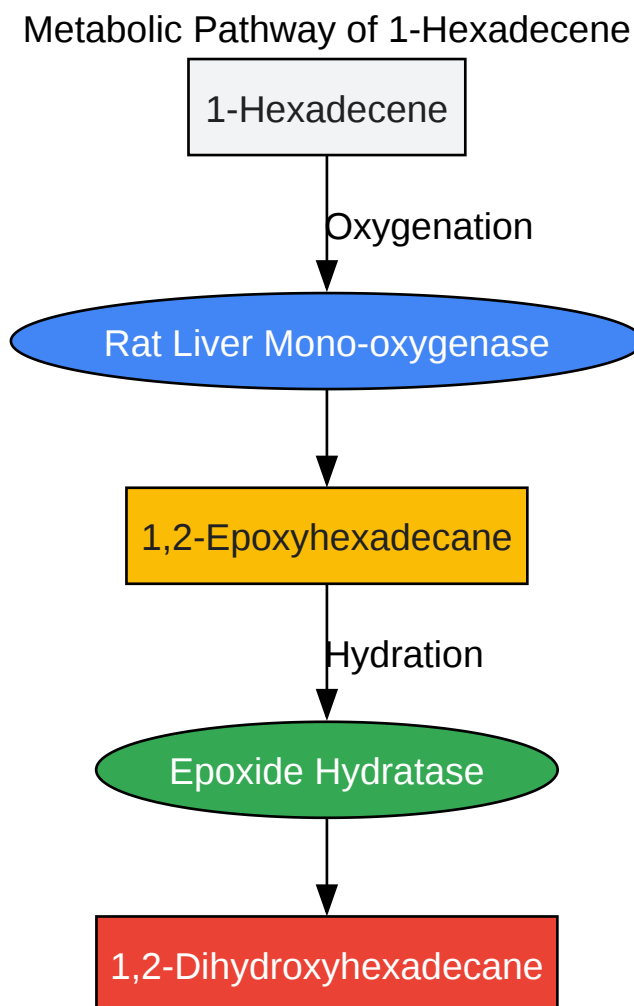
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Caption: Workflow for **1-Hexadecene** Synthesis.

GC-MS Analysis Workflow for 1-Hexadecene

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Caption: GC-MS Analysis Workflow.



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Caption: Metabolic Fate of **1-Hexadecene**.

Applications in Research and Development

1-Hexadecene serves as a crucial building block in the synthesis of a variety of specialty chemicals.[2] Its applications include:

- Polymer Science: It is used as a comonomer in the production of polymers, such as maleic anhydride copolymers, to modify their physical properties.[2]
- Surfactants and Lubricants: The long hydrocarbon chain of **1-hexadecene** makes it a suitable precursor for the synthesis of surfactants, lubricants, and plasticizers.[2]

- Drilling Fluids: It is a component in blends for off-shore drilling fluids.[3]
- Paper Sizing: One of its largest applications is in paper-sizing agents for alkaline media.[8]
- Biocontrol Research: Volatile blends containing **1-hexadecene** have been identified as attractants for certain biocontrol agents in agricultural pest management.[9]

In the context of drug development, while not a direct therapeutic agent, its role in the synthesis of biocompatible polymers and as a component in delivery systems may be of interest. Furthermore, understanding its metabolism is crucial, as its metabolite, 1,2-epoxyhexadecane, has been shown to be a substrate for epoxide hydratase and has been investigated for its potential carcinogenicity.[3]

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